

Application Notes and Protocols: The Role of Diallyl Succinate in Modifying Polyester Properties

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Compound of Interest

Compound Name: *Diallyl succinate*

CAS No.: 925-16-6

Cat. No.: B105260

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of **diallyl succinate** as a modifying agent to enhance the properties of polyesters. The information compiled herein, based on available scientific literature, is intended to guide researchers in developing novel polyester-based materials with tailored thermal and mechanical characteristics.

Introduction

Diallyl succinate is a versatile monomer containing two allyl functional groups, which allows it to act as a crosslinking agent in the synthesis of unsaturated polyesters. By incorporating **diallyl succinate** into the polyester matrix, a three-dimensional network structure is formed upon curing, leading to significant improvements in the material's properties. This modification transforms the thermoplastic polyester into a thermoset, enhancing its thermal stability, mechanical strength, and chemical resistance. The crosslinking occurs via free-radical polymerization of the allyl groups, typically initiated by peroxides.

Mechanism of Action: Free-Radical Crosslinking

The modification of unsaturated polyesters with **diallyl succinate** is achieved through a free-radical polymerization process. This process can be broken down into three main stages: initiation, propagation, and termination.

- **Initiation:** The process begins with the decomposition of a radical initiator, such as benzoyl peroxide (BPO) or methyl ethyl ketone peroxide (MEKP), often facilitated by heat or an accelerator (e.g., cobalt octoate). This decomposition generates free radicals.
- **Propagation:** The highly reactive free radicals attack the carbon-carbon double bonds of the allyl groups in **diallyl succinate** and the unsaturation present in the polyester backbone. This initiates a chain reaction, where the newly formed radical species continue to react with other unsaturated sites, creating a growing polymer network.
- **Termination:** The polymerization process ceases when two growing radical chains combine (recombination) or when a radical is transferred to another molecule, terminating the chain growth.

The resulting crosslinked network provides the polyester with its enhanced properties.

Impact on Polyester Properties: Quantitative Data

While specific quantitative data for polyesters modified exclusively with **diallyl succinate** is limited in publicly available literature, data for similar diallyl esters, such as diallyl phthalate (DAP), provide valuable insights into the expected effects. The following tables summarize the typical influence of diallyl ester crosslinking on the mechanical and thermal properties of unsaturated polyester resins.

Table 1: Effect of Diallyl Phthalate (DAP) Content on Mechanical Properties of a Cured Unsaturated Polyester Resin

DAP Content (wt%)	Tensile Strength (MPa)	Flexural Strength (MPa)	Impact Strength (kJ/m ²)
0 (Neat Resin)	63	78	-
5	-	-	-
10	-	-	-
15	72	125	18

Note: The data presented is a compilation from various sources and represents typical values for unsaturated polyester resins modified with diallyl phthalate. The exact values will vary depending on the specific polyester, curing conditions, and testing methods used. A hyphen (-) indicates that specific data was not available in the reviewed literature.

Table 2: Thermal Properties of Diallyl Phthalate (DAP) Modified Polyester

Property	Value
Glass Transition Temperature (Tg)	Increases with crosslink density
Thermal Decomposition Temperature	DAP resin is thermally stable up to approximately 340 °C[1]

Experimental Protocols

The following protocols provide a general framework for the synthesis of an unsaturated polyester and its subsequent crosslinking with a diallyl ester like **diallyl succinate**. Researchers should optimize these protocols based on their specific materials and desired properties.

Synthesis of Unsaturated Polyester Resin

This protocol describes a two-step polycondensation reaction to synthesize an unsaturated polyester.

Materials:

- Maleic Anhydride
- Phthalic Anhydride
- Propylene Glycol
- Ethylene Glycol
- Titanium (IV) butoxide (catalyst)
- Toluene (as an azeotropic solvent for water removal)

Procedure:

- Charge the reaction vessel with maleic anhydride, phthalic anhydride, propylene glycol, and ethylene glycol in the desired molar ratio.
- Add the titanium (IV) butoxide catalyst (typically 0.05-0.1% by weight of the total reactants).
- Add toluene to the mixture.
- Heat the mixture to 150-160°C under a nitrogen atmosphere with continuous stirring to initiate the esterification reaction. Water will be removed azeotropically with toluene.
- After the initial esterification (indicated by a decrease in the acid value), gradually increase the temperature to 190-220°C to facilitate the polycondensation reaction.
- Continue the reaction until the desired acid value and viscosity are reached.
- Cool the resulting unsaturated polyester resin to room temperature.

Crosslinking of Unsaturated Polyester with Diallyl Succinate

This protocol outlines the procedure for curing the synthesized unsaturated polyester resin with **diallyl succinate**.

Materials:

- Unsaturated Polyester Resin (synthesized as per Protocol 4.1)
- **Diallyl Succinate** (crosslinking agent)
- Styrene (reactive diluent, optional)
- Methyl Ethyl Ketone Peroxide (MEKP) (initiator)
- Cobalt Octoate (6% solution) (accelerator)

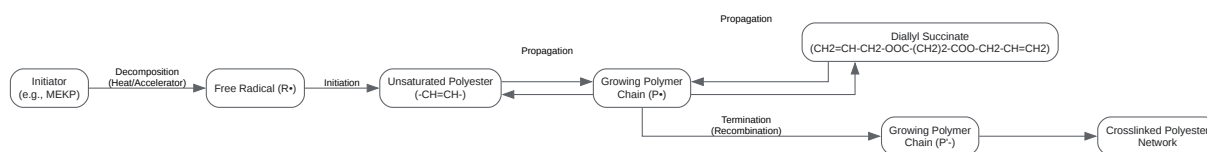
Procedure:

- In a suitable container, thoroughly mix the unsaturated polyester resin with the desired amount of **diallyl succinate** (e.g., 10-30% by weight of the resin). If a lower viscosity is required, styrene can be added as a reactive diluent.
- Add the cobalt octoate accelerator to the resin mixture (typically 0.1-0.5% by weight of the resin) and stir until homogeneously dispersed.
- Just before application, add the MEKP initiator (typically 1-2% by weight of the resin) and mix thoroughly but gently to avoid introducing excessive air bubbles.
- Pour the catalyzed resin into a mold or apply it to the desired substrate.
- Allow the resin to cure at room temperature for 24 hours.
- For optimal properties, a post-curing step is recommended. This typically involves heating the cured polyester at a temperature of 80-120°C for several hours. The exact temperature and time will depend on the specific formulation.

Visualizations

Free-Radical Crosslinking Pathway

The following diagram illustrates the free-radical polymerization mechanism responsible for the crosslinking of an unsaturated polyester with **diallyl succinate**.

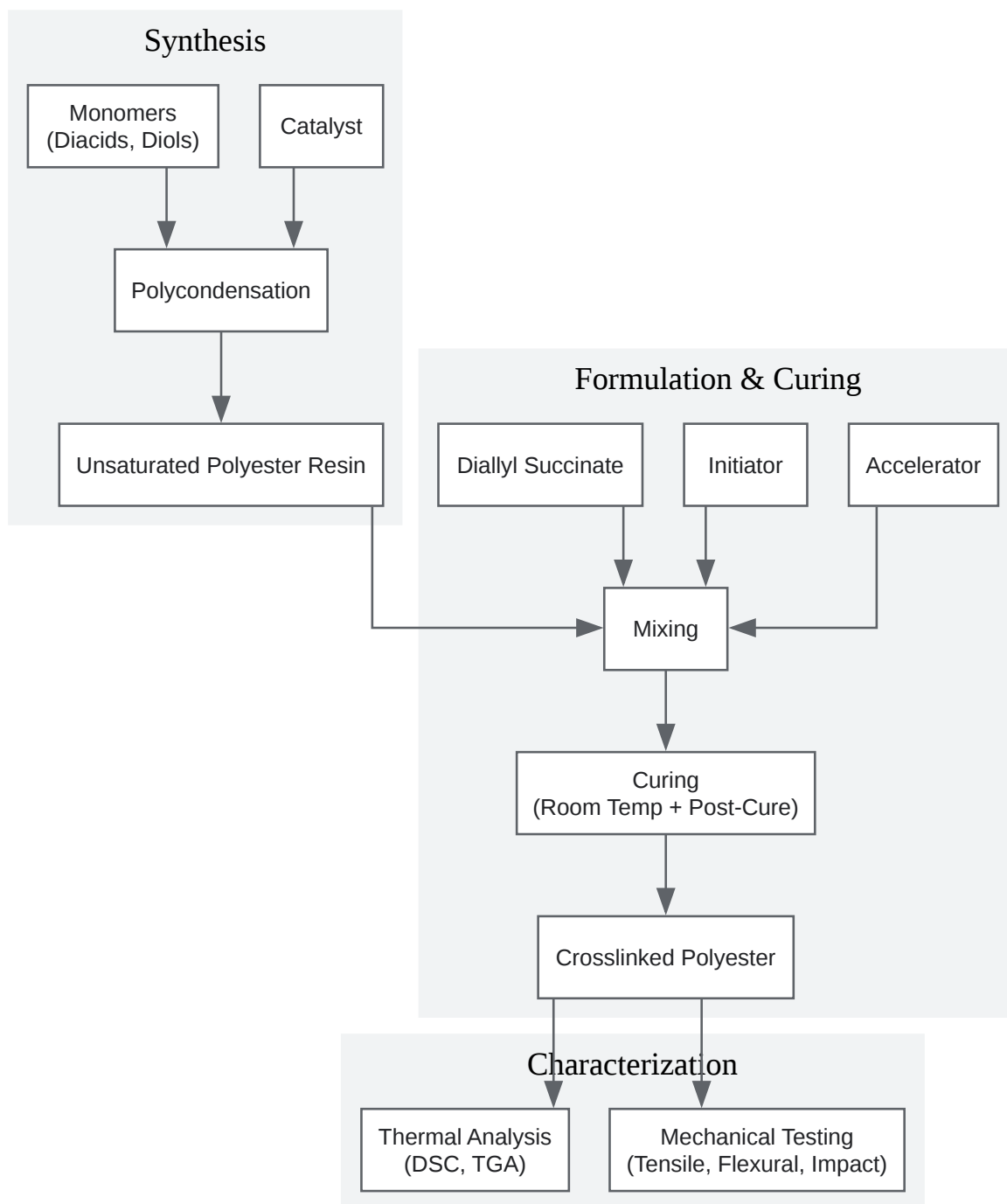


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Caption: Free-radical polymerization mechanism for crosslinking.

Experimental Workflow

The diagram below outlines the general workflow for preparing and characterizing **diallyl succinate**-modified polyesters.



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Caption: Experimental workflow for modified polyesters.

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References

- [1. mdpi.com \[mdpi.com\]](#)
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